

Tomatidenol: A Comprehensive Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tomatidenol*

Cat. No.: *B1253344*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Tomatidenol**, a steroidal alkaloid of significant interest in various scientific fields. This document outlines its chemical identifiers, biosynthetic pathway, and its relationship with the structurally similar compound, tomatidine.

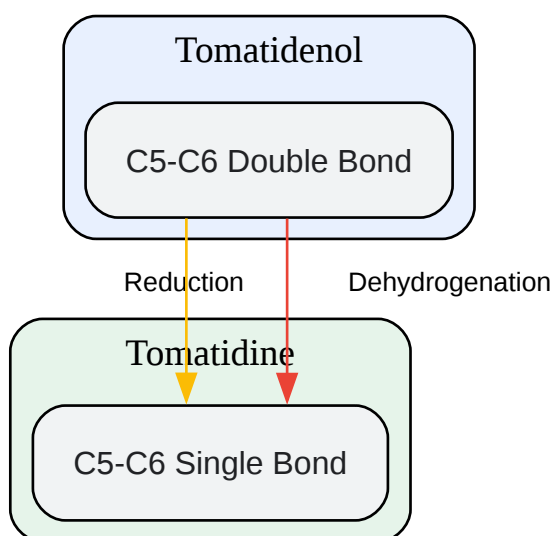
Core Chemical Identifiers

A precise understanding of a compound's chemical identity is fundamental for research and development. The following table summarizes the key chemical identifiers for **Tomatidenol**.

Identifier	Value	Source
CAS Number	546-40-7	[1][2]
Molecular Formula	C27H43NO2	[1][2][3][4]
Molecular Weight	413.6 g/mol	[1][3][5]
IUPAC Name	(1S,2S,4S,5'S,6S,7S,8R,9S,12S,13R,16S)-5',7,9,13-tetramethylspiro[5-oxapentacyclo[10.8.0.02,9.04,8.013,18]icos-18-ene-6,2'-piperidine]-16-ol	[1][3]
InChI Key	KWVISVAMQJWJSZ-INULWVDGSA-N	[1][3][4]
Canonical SMILES	<chem>C[C@H]1CC[C@]2(--INVALID-LINK--C[C@@H]4[C@@]3(CC[C@H]5[C@H]4CC=C6[C@@]5(CC-INVALID-LINK--O)C)C">C@HC)NC1</chem>	[1][3]
Synonyms	dehydrotomatidine, Soladulcamaridine	[1]

Biosynthetic Pathway of Tomatidenol

Tomatidenol is a key intermediate in the biosynthesis of steroidal glycoalkaloids in plants, particularly within the Solanaceae family. Its synthesis originates from cholesterol and involves a series of enzymatic transformations.



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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com